

An In-depth Technical Guide to 2-(2-Methylbenzoyl)cyclohexanone

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Compound of Interest

Compound Name: 2-(2-Methylbenzoyl)cyclohexanone

CAS No.: 7402-38-2

Cat. No.: B8703084

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **2-(2-Methylbenzoyl)cyclohexanone**, a molecule of interest in synthetic organic chemistry and potential pharmaceutical applications. This document will delve into its molecular characteristics, offer a detailed synthesis protocol, and explore its potential applications, all grounded in established scientific principles.

Core Molecular Profile

2-(2-Methylbenzoyl)cyclohexanone is a dicarbonyl compound featuring a cyclohexanone ring substituted at the 2-position with a 2-methylbenzoyl group. This unique structural arrangement imparts specific chemical reactivity and potential for further functionalization.

Key Identifiers and Properties

A summary of the fundamental properties of **2-(2-Methylbenzoyl)cyclohexanone** is presented in the table below.

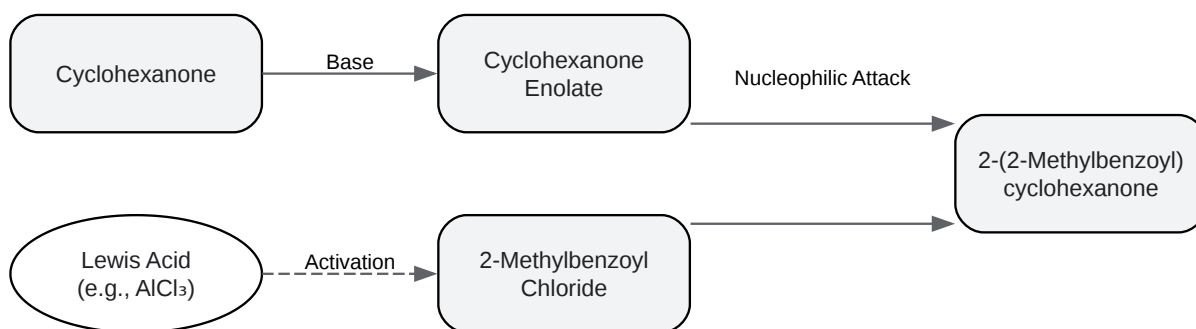
Property	Value	Source
Molecular Formula	C ₁₄ H ₁₆ O ₂	[1]
Molecular Weight	216.2756 g/mol	[1]
CAS Number	7402-38-2	[1]
IUPAC Name	2-(2-methylbenzoyl)cyclohexan-1-one	
InChI	InChI=1/C14H16O2/c1-10-6-2-3-7-11(10)14(16)12-8-4-5-9-13(12)15/h2-3,6-7,12H,4-5,8-9H2,1H3	[1]

Synthesis and Mechanism

The synthesis of **2-(2-Methylbenzoyl)cyclohexanone** can be achieved through various organic reactions. A common and effective method is the Friedel-Crafts acylation of a cyclohexanone enolate or its equivalent with 2-methylbenzoyl chloride. This reaction proceeds via an electrophilic acyl substitution mechanism.

Conceptual Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-(2-Methylbenzoyl)cyclohexanone**.



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Caption: Synthesis workflow for **2-(2-Methylbenzoyl)cyclohexanone**.

Detailed Experimental Protocol: Synthesis via Enolate Acylation

This protocol describes a representative procedure for the laboratory-scale synthesis of **2-(2-Methylbenzoyl)cyclohexanone**.

Materials:

- Cyclohexanone
- Lithium diisopropylamide (LDA) solution (2.0 M in THF/heptane/ethylbenzene)
- 2-Methylbenzoyl chloride
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas for inert atmosphere

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen/argon inlet is charged with anhydrous THF (100 mL). The flask is cooled to $-78\text{ }^\circ\text{C}$ in a dry ice/acetone bath.
- **Enolate Formation:** To the cooled THF, add cyclohexanone (1.0 eq) dropwise. Subsequently, add LDA solution (1.1 eq) dropwise via the dropping funnel over 30 minutes, maintaining the

temperature at -78 °C. Stir the resulting solution for 1 hour at this temperature to ensure complete enolate formation.

- **Acylation:** A solution of 2-methylbenzoyl chloride (1.2 eq) in anhydrous THF (20 mL) is added dropwise to the enolate solution at -78 °C over 30 minutes. The reaction mixture is then allowed to slowly warm to room temperature and stirred for an additional 12 hours.
- **Workup:** The reaction is quenched by the slow addition of saturated aqueous NH₄Cl solution (50 mL). The mixture is transferred to a separatory funnel, and the aqueous layer is extracted with diethyl ether (3 x 50 mL).
- **Purification:** The combined organic layers are washed with saturated aqueous NaHCO₃ solution (50 mL) and brine (50 mL), then dried over anhydrous MgSO₄. The solvent is removed under reduced pressure using a rotary evaporator.
- **Isolation:** The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **2-(2-Methylbenzoyl)cyclohexanone**.

Potential Applications and Research Directions

While specific, large-scale industrial applications of **2-(2-Methylbenzoyl)cyclohexanone** are not widely documented, its structure suggests several areas of potential utility, particularly in medicinal chemistry and materials science.

- **Pharmaceutical Scaffolding:** The cyclohexanone moiety is a common feature in many biologically active molecules. The presence of the benzoyl group provides a site for further chemical modification, allowing for the synthesis of a library of derivatives for drug discovery screening.
- **Precursor for Heterocyclic Synthesis:** The 1,3-dicarbonyl-like functionality makes it a valuable precursor for the synthesis of various heterocyclic compounds, such as pyrazoles, isoxazoles, and pyrimidines, which are important classes of compounds in medicinal chemistry.
- **Polymer Chemistry:** Ketone-containing molecules can be used as building blocks or additives in polymer synthesis, potentially influencing the thermal and mechanical properties of the resulting materials.

Further research into the biological activity of **2-(2-Methylbenzoyl)cyclohexanone** and its derivatives could uncover novel therapeutic agents. Additionally, its utility as a synthon for more complex molecular architectures warrants continued exploration in the field of organic synthesis.

References

- ChemIndex. 2-(2-methylbenzoyl)cyclohexanon.

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Sources

- [1. 7402-38-2 | 2-\(2-methylbenzoyl\)cyclohexanon \[chemindex.com\]](#)
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